

Application Notes and Protocols for Testing BO-112 Efficacy In Vitro

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Compound of Interest

Compound Name: BO-1165

Cat. No.: B1667344

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Introduction

BO-112 is a synthetic, nanoplexed double-stranded RNA (dsRNA) molecule that functions as a viral mimetic.[1][2][3][4] By mimicking a viral infection, BO-112 activates the innate immune system, effectively remodeling the tumor microenvironment from an immunologically "cold" state to a "hot" one. This immunostimulatory activity is being explored as a promising strategy in cancer therapy, particularly for overcoming resistance to immune checkpoint inhibitors. These application notes provide a comprehensive overview of the in vitro methods to assess the efficacy of BO-112, including its direct cytotoxic effects and its ability to induce immunogenic cell death (ICD) and a pro-inflammatory response in cancer cells.

Mechanism of Action

BO-112 exerts its anti-tumor effects by engaging multiple pattern recognition receptors (PRRs). As a dsRNA analog, it is recognized by endosomal Toll-like receptor 3 (TLR3) and the cytoplasmic sensors Retinoic Acid-Inducible Gene I (RIG-I) and Melanoma Differentiation-Associated protein 5 (MDA5).[5] Activation of these pathways converges on the induction of a type I interferon (IFN) response and the production of various pro-inflammatory cytokines and chemokines. This cascade of events can lead to several anti-tumor outcomes, including:

- Direct induction of apoptosis in tumor cells.

- Induction of Immunogenic Cell Death (ICD), a form of apoptosis that is accompanied by the release of danger-associated molecular patterns (DAMPs).
- Enhanced antigen presentation by tumor cells.
- Recruitment and activation of immune cells, such as cytotoxic T lymphocytes and natural killer (NK) cells, to the tumor site.

The following diagram illustrates the signaling pathways activated by BO-112.



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